

Introduction: The Structural Elucidation of a Core Heterocycle

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Compound of Interest

Compound Name: 3-ethyl-2-propyl-1H-indole

CAS No.: 17901-63-2

Cat. No.: B1528465

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The indole scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a vast array of pharmacologically active compounds, from neurotransmitters like serotonin to complex alkaloids such as strychnine.[1] The synthesis and characterization of substituted indoles are therefore fundamental activities in drug discovery and development. **3-ethyl-2-propyl-1H-indole** represents a model compound for understanding the influence of alkyl substitution on the electronic and structural properties of the indole ring.

Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive, non-destructive technique for the unambiguous structural elucidation of such organic molecules. It provides precise information about the molecular framework by probing the magnetic properties of atomic nuclei, primarily ^1H (proton) and ^{13}C (carbon-13). This guide offers a detailed analysis of the expected ^1H and ^{13}C NMR spectra of **3-ethyl-2-propyl-1H-indole**, explains the rationale behind spectral assignments, and provides robust experimental protocols for obtaining high-quality data. This document is intended for researchers and scientists who require a practical and theoretical understanding of NMR application in heterocyclic chemistry.

Molecular Structure with Atom Numbering:

Figure 1: Structure of **3-ethyl-2-propyl-1H-indole** with standard IUPAC numbering for the indole ring and sequential numbering for the alkyl substituents.

Part 1: ^1H NMR Spectral Analysis

Proton NMR (^1H NMR) is the most sensitive NMR technique and provides a wealth of information regarding the number of distinct protons, their electronic environment, and their connectivity through spin-spin coupling.

Theoretical Considerations

The chemical shift (δ) of a proton is determined by its local electronic environment. Electron-withdrawing groups or proximity to an aromatic system will "deshield" a proton, causing it to resonate at a higher chemical shift (downfield).[2] Conversely, electron-donating effects will "shield" a proton, moving its signal upfield.[2] The signal's multiplicity (e.g., singlet, doublet, triplet) is dictated by the number of adjacent, non-equivalent protons (the $n+1$ rule).

Predicted ^1H NMR Spectrum of 3-ethyl-2-propyl-1H-indole

The spectrum can be logically divided into three key regions: the aromatic region, the N-H proton, and the aliphatic region.

- **Aromatic Region (δ 7.0-7.7 ppm):** The four protons on the benzene portion of the indole ring (H-4, H-5, H-6, H-7) will appear in this characteristic downfield region. Their precise shifts and coupling patterns are influenced by the electron-donating nature of the pyrrole ring. H-4 and H-7 are typically the most downfield due to their proximity to the heterocyclic ring fusion.
- **N-H Proton (δ ~7.8-8.2 ppm):** The indole N-H proton is typically a broad singlet and appears significantly downfield. Its chemical shift can be highly dependent on solvent and concentration due to hydrogen bonding effects.[3]
- **Aliphatic Region (δ 0.9-3.0 ppm):** This region will contain the signals for the ethyl and propyl substituents. The protons closer to the electron-rich indole ring (H-1', H-1'') will be the most deshielded within this group.

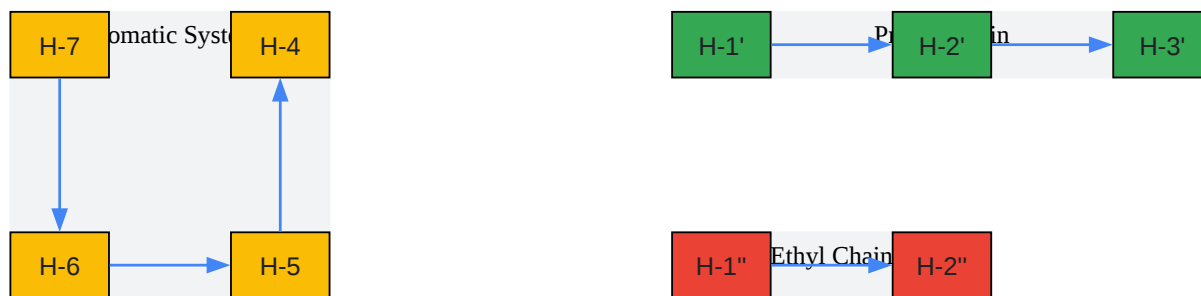
Data Summary: Predicted ^1H NMR Assignments

The following table details the predicted chemical shifts, multiplicities, and integration values for each proton in **3-ethyl-2-propyl-1H-indole**, assuming a standard solvent like CDCl₃.

Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
N-H	~8.0	broad singlet (br s)	1H	N/A
H-7	~7.60	doublet (d)	1H	~7.9
H-4	~7.55	doublet (d)	1H	~7.9
H-5	~7.15	triplet (t)	1H	~7.5
H-6	~7.10	triplet (t)	1H	~7.5
H-1' (Propyl CH ₂)	~2.85	triplet (t)	2H	~7.6
H-1'' (Ethyl CH ₂)	~2.75	quartet (q)	2H	~7.5
H-2' (Propyl CH ₂)	~1.70	sextet	2H	~7.5
H-2'' (Ethyl CH ₃)	~1.30	triplet (t)	3H	~7.5
H-3' (Propyl CH ₃)	~1.00	triplet (t)	3H	~7.4

Visualization: Key ¹H-¹H Couplings (COSY)

A COSY (COrrelation SpectroscopY) experiment confirms proton connectivity by showing which protons are coupled to each other.^[4] The diagram below illustrates the expected key correlations.



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Caption: Predicted ^1H - ^1H COSY correlations in **3-ethyl-2-propyl-1H-indole**.

Part 2: ^{13}C NMR and DEPT Spectral Analysis

While ^1H NMR maps the proton framework, ^{13}C NMR elucidates the carbon backbone of the molecule. Due to the low natural abundance of the ^{13}C isotope, these experiments are less sensitive but provide invaluable information.

Theoretical Considerations

The ^{13}C chemical shift range is much broader (~200 ppm) than for protons, leading to less signal overlap.^[5] Standard ^{13}C NMR spectra are proton-decoupled, meaning each unique carbon appears as a single line. The chemical shift is highly indicative of the carbon's hybridization and electronic environment (e.g., sp^3 carbons are upfield, sp^2 carbons are downfield, and carbonyls are furthest downfield).^[5]

Distortionless Enhancement by Polarization Transfer (DEPT)

DEPT is a crucial set of experiments for determining the number of protons attached to each carbon.^[6]

- DEPT-90: Only methine (CH) carbons are visible.^{[7][8]}

- DEPT-135: Methine (CH) and methyl (CH₃) carbons appear as positive peaks, while methylene (CH₂) carbons appear as negative (inverted) peaks.[7][8]
- Quaternary Carbons (C): These carbons are absent in both DEPT-90 and DEPT-135 spectra and are identified by comparing the DEPT spectra with the standard broadband-decoupled ¹³C spectrum.[9]

Data Summary: Predicted ¹³C and DEPT Assignments

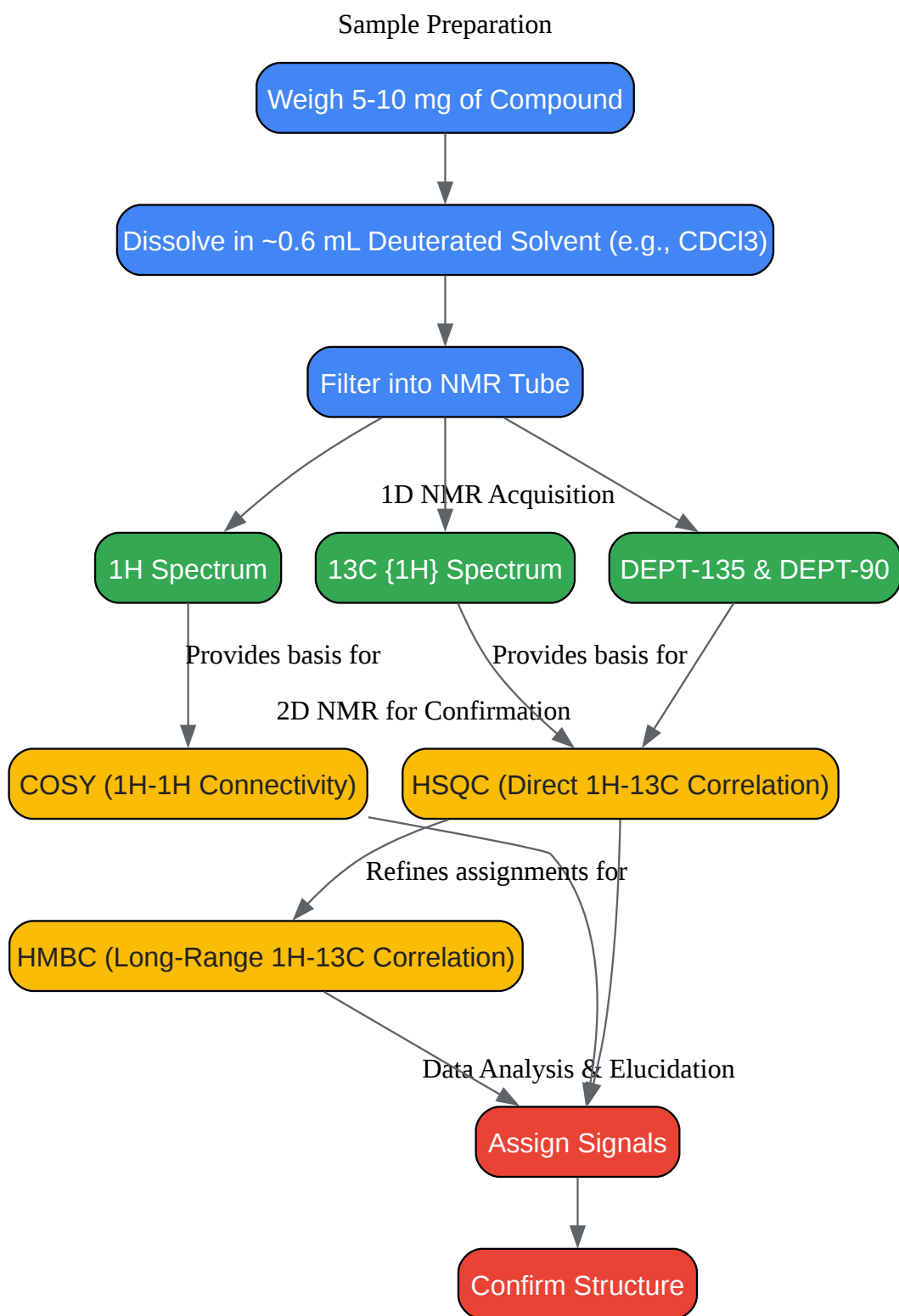
Carbon Assignment	Predicted δ (ppm)	Carbon Type	DEPT-90	DEPT-135
C-2	~138	C	Absent	Absent
C-7a	~136	C	Absent	Absent
C-3a	~128	C	Absent	Absent
C-5	~122	CH	Positive	Positive
C-6	~120	CH	Positive	Positive
C-4	~119	CH	Positive	Positive
C-7	~111	CH	Positive	Positive
C-3	~110	C	Absent	Absent
C-1' (Propyl)	~28	CH ₂	Absent	Negative
C-1'' (Ethyl)	~18	CH ₂	Absent	Negative
C-2' (Propyl)	~23	CH ₂	Absent	Negative
C-3' (Propyl)	~14	CH ₃	Absent	Positive
C-2'' (Ethyl)	~14.5	CH ₃	Absent	Positive

Part 3: Experimental Design and Protocols

The validity of any spectral interpretation rests on the quality of the acquired data. Adherence to rigorous experimental protocols is non-negotiable.

Workflow for NMR-Based Structural Elucidation

The logical flow for confirming a structure like **3-ethyl-2-propyl-1H-indole** involves a multi-step process from sample preparation to the integration of various NMR experiments.



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Caption: A comprehensive workflow for structural elucidation using NMR.

Protocol 1: NMR Sample Preparation

Causality: The goal is to create a homogenous, particle-free solution of the analyte in a deuterated solvent at a concentration suitable for NMR detection.^[10] The deuterated solvent is critical to avoid a massive, overwhelming solvent signal in the ^1H spectrum.^[11]

- **Material Weighing:** Accurately weigh 5-10 mg of **3-ethyl-2-propyl-1H-indole** for standard ^1H and ^{13}C experiments.
- **Solvent Selection:** Choose a deuterated solvent in which the compound is highly soluble (e.g., Chloroform- d , CDCl_3). CDCl_3 is often preferred for its volatility and minimal interference in many spectral regions. Ensure the solvent contains an internal standard, typically tetramethylsilane (TMS) at 0.03-0.05% v/v, for referencing the chemical shift scale to 0.00 ppm.^[12]^[13]
- **Dissolution:** Transfer the weighed solid into a clean, dry vial. Add approximately 0.6 mL of the deuterated solvent. Vortex briefly to ensure complete dissolution.
- **Filtration and Transfer:** To remove any particulate matter which can degrade spectral quality, filter the solution through a small cotton or glass wool plug in a Pasteur pipette directly into a clean, high-quality 5 mm NMR tube.^[13]
- **Capping and Labeling:** Cap the NMR tube securely to prevent solvent evaporation and contamination. Label the tube clearly.

Protocol 2: Data Acquisition and 2D Correlation

Causality: While 1D spectra provide the foundation, 2D experiments are essential for unambiguously connecting the molecular fragments.

- **1D Spectra:** Acquire a standard ^1H spectrum, a proton-decoupled ^{13}C spectrum, and both DEPT-90 and DEPT-135 spectra. These provide the initial assignments of proton and carbon types.
- **COSY:** Run a gradient-selected COSY experiment to establish all ^1H - ^1H spin-spin coupling networks, confirming the connectivity within the ethyl and propyl chains and within the aromatic ring.

- HSQC (or HMQC): Acquire a Heteronuclear Single Quantum Coherence spectrum. This experiment correlates each proton with the carbon to which it is directly attached, definitively linking the ^1H and ^{13}C assignments.^[14] For example, it will show a correlation between the quartet at ~2.75 ppm (H-1") and the carbon at ~18 ppm (C-1").
- HMBC: Acquire a Heteronuclear Multiple Bond Correlation spectrum. This powerful experiment reveals correlations between protons and carbons that are 2 or 3 bonds apart.^[1] This is critical for:
 - Confirming Substituent Placement: A correlation between the propyl protons (H-1') and the quaternary carbon C-2, and between the ethyl protons (H-1") and the quaternary carbon C-3, will confirm their respective positions on the indole ring.
 - Assigning Quaternary Carbons: Correlations from known protons (e.g., H-4, H-7, H-1') to the unassigned quaternary carbons (C-2, C-3, C-3a, C-7a) will allow for their complete and unambiguous assignment.

Conclusion

The structural verification of **3-ethyl-2-propyl-1H-indole** is a clear demonstration of the power of a multi-faceted NMR approach. By systematically acquiring and interpreting a suite of 1D (^1H , ^{13}C , DEPT) and 2D (COSY, HSQC, HMBC) experiments, one can move from a proposed structure to a rigorously confirmed molecular identity. The predicted chemical shifts and coupling patterns outlined in this guide provide a robust template for the analysis of this compound and similar 2,3-disubstituted indoles, underscoring the indispensable role of NMR spectroscopy in modern chemical research and drug development.

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